

# 2-Chloro-N,N-dimethylethanamine hydrochloride chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 2-Chloro-N,N-dimethylethanamine  
hydrochloride

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## An In-depth Technical Guide to 2-Chloro-N,N-dimethylethanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

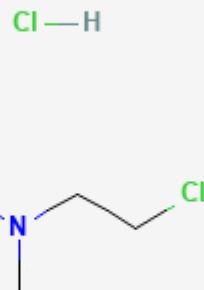
This guide provides a comprehensive overview of **2-Chloro-N,N-dimethylethanamine hydrochloride**, a pivotal chemical intermediate in the pharmaceutical industry. Below, you will find detailed information on its chemical structure, nomenclature, physical and chemical properties, and its significant role in the synthesis of various active pharmaceutical ingredients (APIs).

## Chemical Structure and IUPAC Name

**2-Chloro-N,N-dimethylethanamine hydrochloride** is the hydrochloride salt of 2-Chloro-N,N-dimethylethanamine. The presence of the hydrochloride group enhances the compound's stability and solubility in aqueous solutions, making it a versatile reagent in various synthetic applications.

IUPAC Name: 2-chloro-N,N-dimethylethanamine;hydrochloride[1][2][3]

Chemical Structure:



## Physicochemical Properties

The quantitative data for **2-Chloro-N,N-dimethylethanamine hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C4H11Cl2N	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	144.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Melting Point	201-208 °C	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	White to off-white or beige hygroscopic crystals	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Solubility	Highly soluble in water (2000 g/L at 20 °C) and alcohol	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[11]</a>
CAS Number	4584-46-7	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Role in Pharmaceutical Synthesis and Drug Development

**2-Chloro-N,N-dimethylethanamine hydrochloride** is a crucial building block and alkylating agent in organic and medicinal chemistry.[\[4\]](#) Its primary function is to introduce the

dimethylaminoethyl moiety into a target molecule. This functional group is prevalent in many biologically active compounds and can significantly influence a drug's pharmacokinetic and pharmacodynamic properties, such as its solubility and ability to interact with biological targets. [4]

This compound serves as a key intermediate in the synthesis of a wide range of pharmaceuticals, including:

- Diltiazem: A calcium channel blocker used to treat hypertension and angina.[4][8]
- Tamoxifen: A selective estrogen receptor modulator used in the treatment of breast cancer. [10]
- Mepyramine (Pyrilamine) and Phenyltoloxamine: Antihistamines used to relieve allergy symptoms.[4][8]
- Bephenium hydroxynaphthoate: An anthelmintic agent.[4][8]

The bifunctional nature of **2-Chloro-N,N-dimethylethanamine hydrochloride**, with its reactive chloride and tertiary amine, makes it a versatile precursor for creating diverse molecular scaffolds.[4]

## Experimental Protocol: Synthesis of 2-Chloro-N,N-dimethylethanamine Hydrochloride

The following is a common method for the synthesis of **2-Chloro-N,N-dimethylethanamine hydrochloride** from dimethylethanolamine and thionyl chloride.[12][13]

Materials:

- Dimethylethanolamine
- Thionyl chloride
- Absolute ethanol
- Ice bath

- Reaction flask with a stirrer and reflux condenser

Procedure:

- In a reaction flask, place thionyl chloride.
- Cool the flask in an ice-water bath to maintain a temperature of 5-15°C.
- Slowly add dimethylethanolamine to the thionyl chloride with continuous stirring. The molar ratio of thionyl chloride to dimethylethanolamine should be approximately 1.05-1.2:1.[12]
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir for an additional hour.
- Add absolute ethanol to the reaction mixture.
- Heat the mixture to reflux for one hour.
- Cool the solution to induce crystallization of the product.
- Filter the solid product and wash it with cold absolute ethanol.
- Dry the resulting crystals to obtain the final product, **2-Chloro-N,N-dimethylethanamine hydrochloride**.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-Chloro-N,N-dimethylethanamine hydrochloride**.



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Caption: Synthesis of 2-Chloro-N,N-dimethylethanamine HCl.

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